

An In-Depth Technical Guide to the Chemical Properties and Structure of Dibenzosuberol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzosuberol, also known as 10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ol, is a tricyclic organic compound. Its derivatives are of significant interest in medicinal chemistry and drug development, particularly as inhibitors of the p38 mitogen-activated protein kinase (MAPK) signaling pathway, which is implicated in inflammatory diseases.[1] This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **dibenzosuberol**, along with insights into its role as a precursor to pharmacologically active molecules.

Chemical Structure and Properties

Dibenzosuberol possesses a distinctive tricyclic structure consisting of two benzene rings fused to a central seven-membered cycloheptane ring. The hydroxyl group at position 5 is a key functional group that influences its chemical reactivity and potential for derivatization.

The core structure of **dibenzosuberol** is shared by a class of compounds known as dibenzocycloheptenes. The dihydro designation indicates the saturation of the ethylene bridge at the 10 and 11 positions.



Table 1: Quantitative Chemical Properties of

Dibenzosuberol

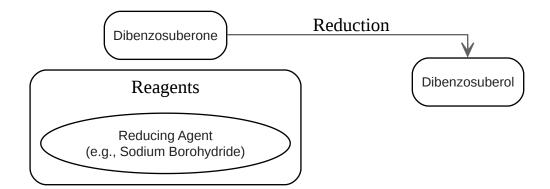
Property	Value	Source
Molecular Formula	C15H14O	[2][3]
Molecular Weight	210.27 g/mol	[2][3]
CAS Registry Number	1210-34-0	[2][3]
Melting Point	89-90 °C	
Appearance	Solid	_
Synonyms	10,11-dihydro-5H- dibenzo[a,d]cyclohepten-5-ol, 5- Hydroxydibenzo[a,d]cyclohept a[4][5]diene	[2][3]

Experimental Protocols Synthesis of Dibenzosuberol

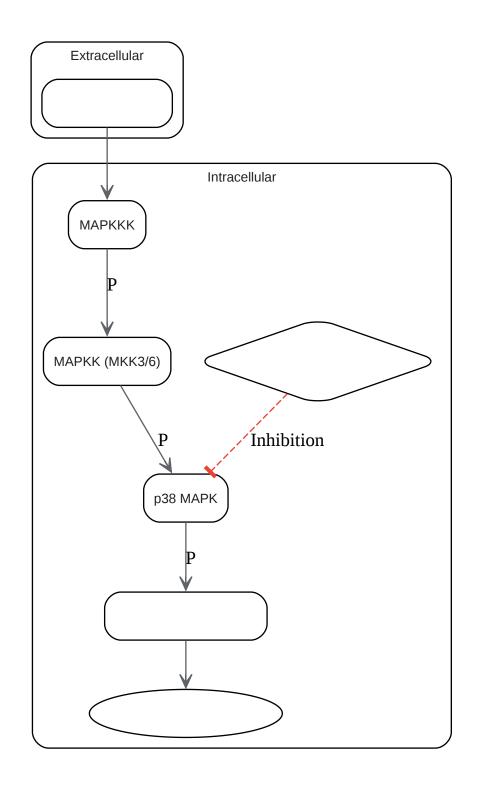
A common and effective method for the synthesis of **dibenzosuberol** is the reduction of its corresponding ketone, 10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-one (dibenzosuberone).[5]

Reaction Scheme:









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